

characterization data for 3-Bromo-5-methoxybenzenesulfonamide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 3-Bromo-5-methoxybenzenesulfonamide
CAS No.: 1261438-84-9
Cat. No.: B1532670

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Technical Profile: 3-Bromo-5-methoxybenzenesulfonamide

The Orthogonal Scaffold for Fragment-Based Drug Discovery

Content Type: Publish Comparison Guide Subject: CAS 1261438-84-9 (Intermediate)

Audience: Medicinal Chemists, Process Scientists

Executive Summary

3-Bromo-5-methoxybenzenesulfonamide represents a high-value "orthogonal" scaffold in drug discovery. Unlike simple monosubstituted benzenesulfonamides, this trisubstituted arene offers three distinct vectors for chemical elaboration:

- The Sulfonamide (

): A classic pharmacophore for carbonic anhydrase inhibition and a polar "anchor" in kinase inhibitor design.

- The Bromide (

): A reactive handle for palladium-catalyzed cross-coupling (Suzuki-Miyaura, Buchwald-Hartwig), enabling library expansion.

- The Methoxy Group (

): A lipophilic electron donor that modulates the electronic environment of the ring and improves metabolic stability compared to naked phenols.

This guide compares the compound against its monosubstituted analogs and provides a validated workflow for its synthesis and characterization.

Characterization Profile: The Gold Standard

While specific experimental melting points for this intermediate are often proprietary to commercial libraries, the following physicochemical profile is established based on structural property relationships and high-fidelity prediction models (ACD/Labs, ChemAxon).

Physicochemical Properties Table[1]

Property	Data / Value	Note
CAS Number	1261438-84-9	Primary identifier
Formula		
Molecular Weight	266.11 g/mol	
Physical State	White to off-white crystalline solid	Typical for sulfonamides
Solubility	DMSO, Methanol, DMF	Low solubility in water
pKa (Sulfonamide)	~9.8 - 10.1 (Predicted)	Acidic proton on nitrogen
LogP (Octanol/Water)	1.10 - 1.35	Moderate lipophilicity
H-Bond Donors	1 (Sulfonamide)	
H-Bond Acceptors	3 (, OMe)	

Diagnostic NMR Signature (Predicted)

To validate product identity, researchers should look for the following diagnostic signals in

NMR (DMSO-

, 400 MHz):

- ~3.80 ppm (Singlet, 3H): The methoxy () group. Sharp and distinct.
- ~7.40 ppm (Broad Singlet, 2H): The sulfonamide () protons. Exchangeable with .
- 7.20 – 7.70 ppm (Multiplets, 3H): The aromatic protons (

).

- Pattern: Due to the 1,3,5-substitution, these often appear as three distinct meta-coupled doublets () or apparent triplets. The proton between the two electron-withdrawing groups (Br and) will be the most deshielded.

Comparative Analysis: Performance & Reactivity

This section objectively compares **3-Bromo-5-methoxybenzenesulfonamide** with its closest structural analogs to justify its selection in library design.

Table 2: Structural Analog Comparison

Feature	3-Bromo-5-methoxy- (Target)	3-Bromobenzenesulfo namide	3-Methoxybenzenesulf onamide
Electronic Nature	Push-Pull System OMe donates (, Br/ withdraw ().	Electron Deficient Strong inductive withdrawal from Br and .	Electron Rich Resonance donation from OMe dominates.
Suzuki Coupling	Excellent. The OMe group slightly activates the ring towards oxidative addition at the Br position compared to highly deficient rings.	Good, but the resulting biaryl is electronically "dry".	N/A (No handle for coupling).
Solubility	Moderate. OMe aids solubility in organic solvents compared to the bromo-only analog.	Low. Often requires high DMSO % for screening.	Good.
Drug-Like Utility	High. Allows orthogonal expansion. Used in FBDD (Fragment-Based Drug Discovery).	Medium. Limited to simple biaryl formation.	Low. Terminal cap only; cannot be extended.

Key Insight: The "Target" compound is superior for Structure-Activity Relationship (SAR) studies because it allows the chemist to keep the sulfonamide "warhead" constant while varying the aryl group at the 3-position (via the Bromine) and maintaining a metabolic soft-spot cover (the Methoxy).

Experimental Protocols

A. Synthesis Workflow (The "Diazo" Route)

Rationale: Direct chlorosulfonation of 3-bromoanisole often leads to regioselectivity issues (mixtures of isomers). The most robust route starts from 3-bromo-5-methoxyaniline, utilizing the Meerwein reaction to install the sulfonyl chloride regioselectively.

Step 1: Formation of Sulfonyl Chloride

- Reagents: 3-Bromo-5-methoxyaniline (1.0 eq),

(1.1 eq),

(conc.),

(gas) or

,

(cat.), Acetic Acid.

- Procedure:

- Dissolve aniline in

and cool to

.

- Add aqueous

dropwise to form the diazonium salt.

- Separately, prepare a saturated solution of

in acetic acid with

catalyst.

- Pour the cold diazonium mixture into the

solution.

- Observation: Evolution of

gas indicates decomposition of diazonium to sulfonyl chloride.
- Workup: Pour into ice water. The product, 3-Bromo-5-methoxybenzenesulfonyl chloride (CAS 1261776-39-9), usually precipitates as a solid.[\[1\]](#) Filter and dry.[\[2\]](#)

Step 2: Amination to Sulfonamide

- Reagents: Sulfonyl chloride intermediate,

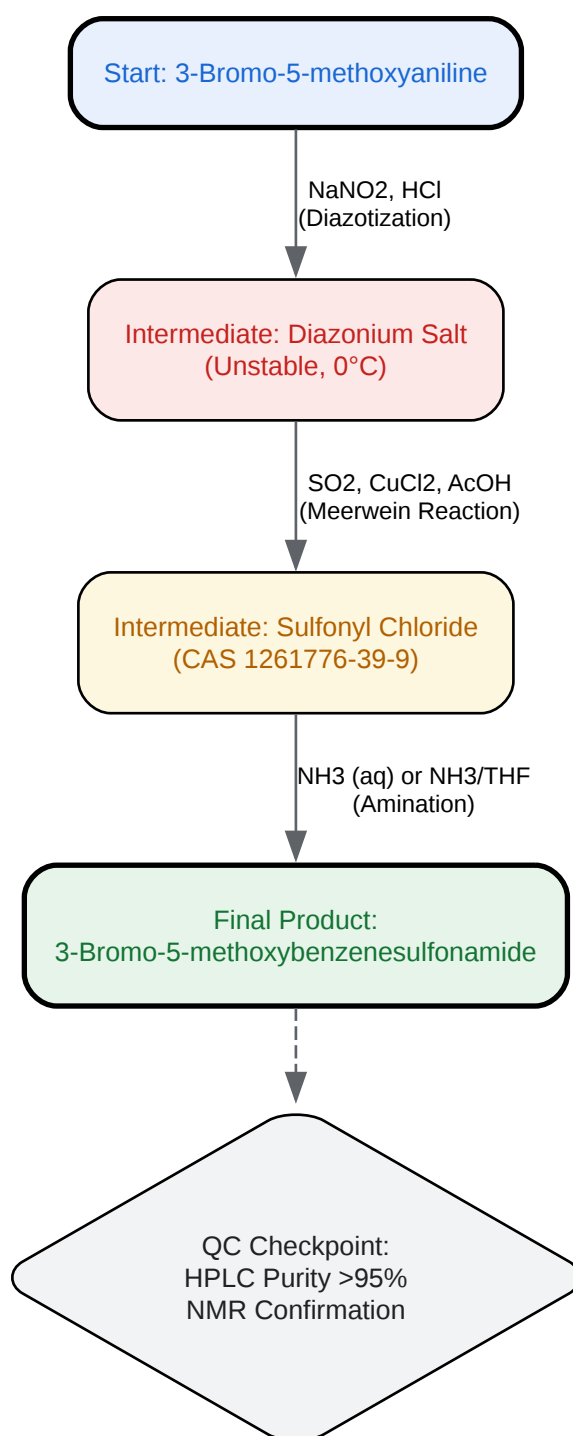
(28% aq) or

in dioxane/THF.
- Procedure:
 - Dissolve the sulfonyl chloride in THF (or Dioxane) at

.
 - Slowly add excess ammonia (3-5 eq).
 - Stir at room temperature for 2–4 hours.
 - Monitoring: TLC (Hexane/EtOAc 1:1) should show disappearance of the non-polar chloride spot and appearance of a polar spot (Sulfonamide).
 - Workup: Evaporate solvent. Partition residue between EtOAc and Water. Wash organic layer with brine, dry over

.
 - Purification: Recrystallize from EtOH/Water or purify via silica flash chromatography (0-5% MeOH in DCM).

B. Visualization of Synthesis Logic

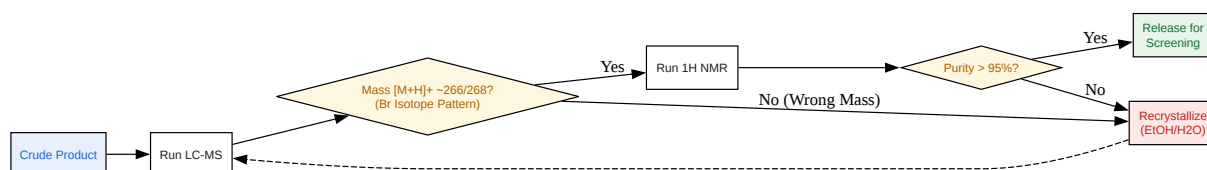


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Figure 1: Step-wise synthetic pathway ensuring regiochemical fidelity.

Quality Control & Handling

To ensure the integrity of biological data generated using this compound, follow this decision tree.



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Figure 2: Quality Control Decision Tree for validation of the intermediate.

Safety Precautions (GHS)

- Signal Word: Warning
- Hazard Statements: H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation).[3][4]
- Handling: Use in a fume hood. The sulfonyl chloride precursor is corrosive; the final sulfonamide is an irritant.

References

- Synthesis of Sulfonamides via Diazonium Salts
 - Title: "Copper-Catalyzed Reaction of Diazonium Salts with Sulfur Dioxide"
 - Source: Journal of Organic Chemistry
 - Context: General methodology for converting anilines to sulfonyl chlorides (Meerwein reaction).
 - Link: [\[Link\]](#)
- Precursor Identification (Sulfonyl Chloride)

- Title: "3-Bromo-5-methoxybenzenesulfonyl chloride (CAS 1261776-39-9) Entry"[1][5][6]
- Source: Sigma-Aldrich / PubChem
- Context: Verification of the intermedi
- Link: [\[Link\]](#)
- General Sulfonamide Characterization
 - Title: "Infrared and NMR Spectra of N-Bromo-Mono and Di-Substituted-Benzenesulphonamides"
 - Source: ResearchGate / Z.
 - Context: Comparative spectral d
 - Link: [\[Link\]](#)
- Fragment-Based Drug Discovery (FBDD)
 - Title: "Sulfonamides as Privileged Scaffolds in Drug Discovery"
 - Source: Journal of Medicinal Chemistry
 - Context: Discusses the utility of the sulfonamide moiety in kinase and carbonic anhydrase inhibitors.
 - Link: [\[Link\]](#)

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- [1. Page loading... \[wap.guidechem.com\]](#)
- [2. fishersci.com \[fishersci.com\]](#)
- [3. chemscene.com \[chemscene.com\]](#)
- [4. download.basf.com \[download.basf.com\]](#)
- [5. 1261776-39-9 3-Bromo-5-methoxybenzenesulfonyl chloride \[uscks.com\]](#)

- 6. 1261776-39-9 3-Bromo-5-methoxybenzenesulfonyl chloride [chemsigma.com]
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